

Tridecane: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Tridecane

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **tridecane**. The information is compiled from various Safety Data Sheets (SDS) and organized to meet the specific needs of laboratory and research professionals.

Chemical Identification and Properties

Tridecane is a straight-chain alkane with the chemical formula $C_{13}H_{28}$. It is a colorless liquid and is used in various laboratory and industrial applications.

Table 1: Chemical Identification of **Tridecane**

Identifier	Value
Chemical Name	n-Tridecane
CAS Number	629-50-5[1][2][3][4][5]
EC Number	211-093-4[3][4][5]
Molecular Formula	$C_{13}H_{28}$ [3][5]
Molecular Weight	184.36 g/mol [3][5]

Table 2: Physical and Chemical Properties of **Tridecane**

Property	Value
Appearance	Colorless liquid[2]
Odor	No information available[2]
Melting Point/Range	-5 to -4 °C / 23 to 24.8 °F[2]
Boiling Point/Range	234 °C / 453.2 °F[2]
Flash Point	79 °C / 174.2 °F[2]
Water Solubility	Insoluble[2]
Density at 20 °C	0.75 g/cm ³ [4]

Hazard Identification and Classification

Tridecane is classified as a combustible liquid and an aspiration hazard. Repeated exposure may cause skin dryness or cracking.

Table 3: GHS Hazard Classification for **Tridecane**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways[1][5]
Aquatic Hazard (long-term)	Category 4	H413: May cause long lasting harmful effects to aquatic life

Signal Word: Danger

Hazard Pictogram:

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[2]
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [1][2][5]
- P331: Do NOT induce vomiting.[1][2][5]
- P370 + P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.[2]
- P403 + P235: Store in a well-ventilated place. Keep cool.[2]
- P405: Store locked up.[1][4]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Handling and Storage Precautions

Proper handling and storage of **tridecane** are crucial to ensure laboratory safety.

Handling:

- Ensure adequate ventilation in the workplace.[4][6]
- Avoid contact with skin, eyes, and clothing.[6]
- Avoid inhalation of vapor or mist.
- Keep away from open flames, hot surfaces, and sources of ignition. Take precautionary measures against static discharge.
- Wear appropriate personal protective equipment (PPE).[2]

- Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday.

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2]
- Store locked up or in an area accessible only to qualified or authorized persons.[1]
- Keep away from heat, sparks, and flame.[2]

Emergency Procedures

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[2]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[2]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2]
- Ingestion: Do NOT induce vomiting.[2] Call a physician or poison control center immediately. [2] If vomiting occurs naturally, have the victim lean forward.[2]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5] Water mist may be used to cool closed containers.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Combustible liquid. Vapors are heavier than air and may spread along floors. In a fire, hazardous decomposition products such as carbon monoxide and carbon dioxide may be produced.

- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[5]

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment.[5] Avoid breathing vapors, mist, or gas.[5] Ensure adequate ventilation.[5] Evacuate personnel to safe areas.[5] Remove all sources of ignition.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5]
- Methods for Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[4][6] Keep in suitable, closed containers for disposal.[6]

Experimental Protocols for Safety Assessment

The following are summaries of standard OECD guidelines relevant to the safety assessment of chemicals like **tridecane**.

Table 4: Key Toxicological and Ecotoxicological Data

Test	Result
Acute Oral Toxicity	No data available
Toxicity to daphnia and other aquatic invertebrates (EC50, 48h)	> 0.003 mg/l (No toxicity at the limit of solubility)
Toxicity to bacteria (EC10, 3h, activated sludge)	> 1,000 mg/l
Biodegradability (aerobic, 28 days)	Readily biodegradable

Acute Oral Toxicity - OECD Test Guideline 420, 423, or 425

These guidelines describe methods for determining the acute oral toxicity of a substance.[7] The goal is to identify the dose that causes mortality or significant toxic effects after a single

oral administration.[7]

- Principle: A stepwise procedure is used where a single group of animals (usually rats, and typically females) is dosed at a defined level.[8] The outcome of this first step determines the dose for the next group. The process continues until the dose causing evident toxicity or mortality is identified.[8]
- Animal Selection: Healthy, young adult rodents are used.[9]
- Dose Administration: The test substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group.[9] Animals are fasted before dosing.[8]
- Observation: Animals are observed for mortality, signs of toxicity, and behavioral changes for up to 14 days.[9]
- Endpoint: The LD50 (median lethal dose) or a toxic class is determined.[7]

Activated Sludge, Respiration Inhibition Test - OECD Test Guideline 209

This test assesses the effect of a substance on microorganisms in activated sludge from wastewater treatment plants by measuring their respiration rate.[10][11]

- Principle: Activated sludge is exposed to various concentrations of the test substance along with a synthetic sewage as a substrate.[10] The rate of oxygen consumption is measured and compared to a control without the test substance.[10]
- Test Organisms: Activated sludge from a well-operated wastewater treatment plant that primarily treats domestic sewage.[10]
- Procedure: The test is typically run for 3 hours.[10][11] The oxygen concentration is measured using an oxygen electrode.[10]
- Endpoint: The ECx (e.g., EC50) value, which is the concentration that causes a specified percentage of inhibition of respiration, is determined.[11]

Ready Biodegradability - Manometric Respirometry Test - OECD Test Guideline 301F

This test determines the ready biodegradability of a substance by measuring oxygen consumption.[12][13]

- Principle: A known volume of inoculated mineral medium containing the test substance as the sole source of organic carbon is stirred in a closed flask.[13] The consumption of oxygen is measured over 28 days.[12][13]
- Inoculum: Microorganisms are typically sourced from activated sludge.
- Procedure: The amount of oxygen taken up by the microbial population during the biodegradation of the test substance is measured and expressed as a percentage of the theoretical oxygen demand (ThOD).[13]
- Endpoint: A substance is considered readily biodegradable if it reaches 60% biodegradation within a 10-day window during the 28-day test period.[14][15]

Visualized Workflows and Relationships

Chemical Spill Response Workflow

The following diagram illustrates a general workflow for responding to a chemical spill, which is applicable to **tridecane**.

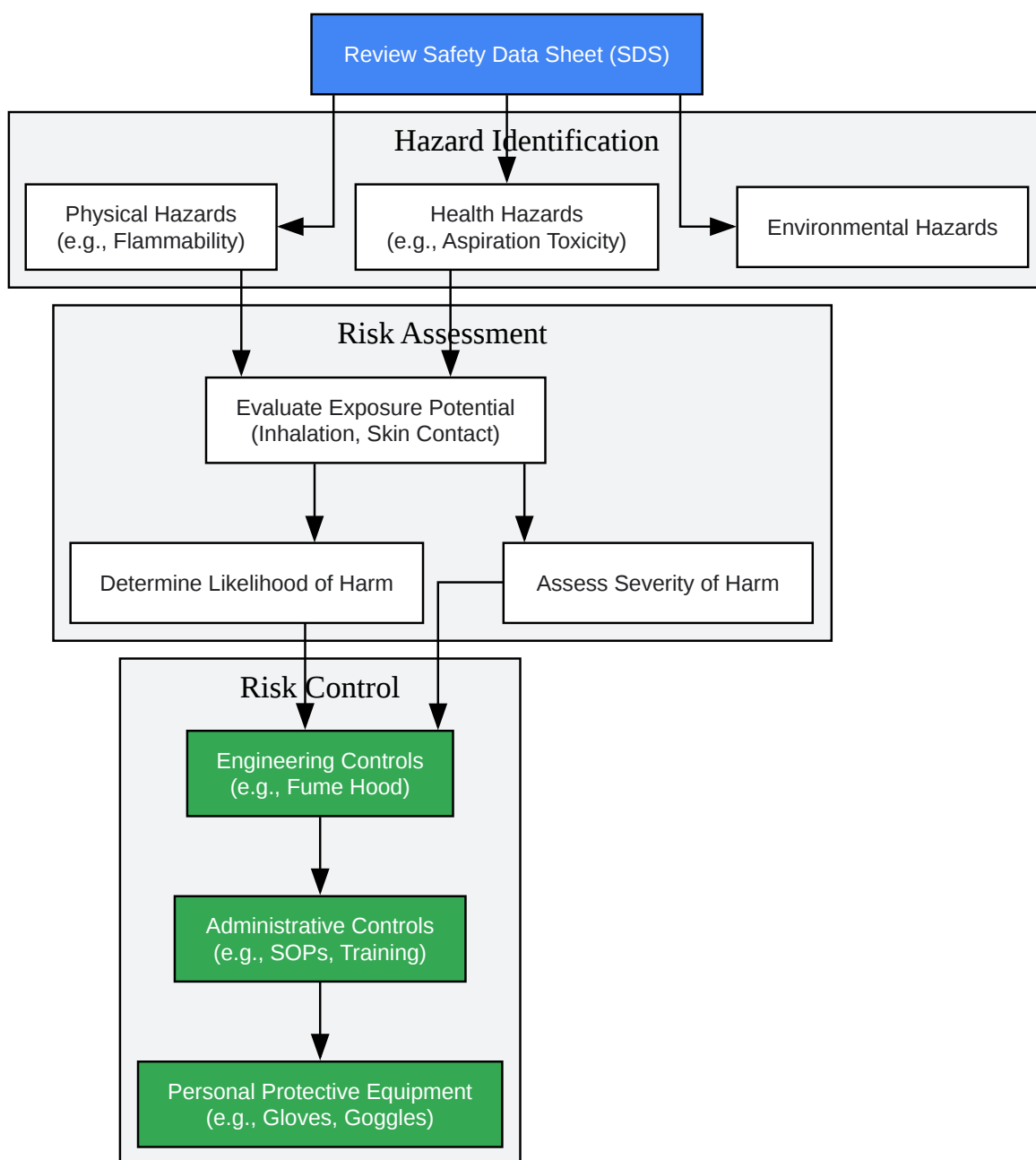


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Caption: General workflow for responding to a chemical spill.

Hazard Identification and Risk Assessment Logic

This diagram outlines the logical flow from hazard identification using a Safety Data Sheet to implementing risk control measures.



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Caption: Logical flow of hazard identification and risk assessment.

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